

Identity of Reference Compound NCGC00247743 and Target S5H Cannot Be Publicly Verified

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Compound of Interest

Compound Name: NCGC00247743

Cat. No.: B2816918

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Despite extensive searches of chemical and biological databases, the specific compound identifier "**NCGC00247743**" does not correspond to any publicly available chemical structure or biological data. This identifier is likely internal to a chemical screening library, such as that of the National Center for Advancing Translational Sciences (NCATS), and has not been disclosed in the public domain. Consequently, a direct comparison guide for **NCGC00247743** as a reference compound cannot be generated.

Similarly, while initial searches on the target "S5H" suggested several possibilities, further investigation strongly indicates that "S5H" refers to Salicylic Acid 5-Hydroxylase, an enzyme involved in plant hormone metabolism.

Overview of S5H (Salicylic Acid 5-Hydroxylase)

Salicylic Acid 5-Hydroxylase (S5H), also known as DMR6 (Downy Mildew Resistant 6), is an enzyme that plays a crucial role in regulating the levels of salicylic acid (SA) in plants.^[1] Salicylic acid is a key phytohormone involved in plant defense against pathogens. S5H functions by hydroxylating salicylic acid at the 5th position of its phenyl ring to form 2,5-dihydroxybenzoic acid (2,5-DHBA), also known as gentisic acid.^[1] This conversion is a key step in the catabolism of salicylic acid, thereby fine-tuning the plant's immune response.^[1]

Signaling Pathway and Function

The enzymatic activity of S5H is a critical node in the salicylic acid signaling pathway. By converting active SA to 2,5-DHBA, S5H helps to maintain SA homeostasis, preventing the

detrimental effects of excessive SA accumulation, which can include stunted growth and spontaneous cell death. The expression of the gene encoding S5H is induced by salicylic acid itself, creating a negative feedback loop that tightly controls SA levels.

Below is a simplified representation of the S5H-mediated salicylic acid catabolism pathway.



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Caption: S5H in the Salicylic Acid Catabolism Pathway.

Potential for a Reference Compound and Biochemical Assays

A reference compound for S5H would be a valuable tool for researchers studying plant pathology, hormone signaling, and for the development of agents that could modulate plant immunity. Such a compound would ideally be a potent and selective inhibitor of S5H.

Experimental Protocols for S5H Activity Assay

To evaluate a potential reference compound like **NCGC00247743** or its alternatives, a robust biochemical assay is required. A common method to measure the enzymatic activity of a hydroxylase like S5H is through a coupled-enzyme assay or by direct measurement of substrate turnover using chromatography.

Example Protocol: A Spectrophotometric Coupled-Enzyme Assay

This hypothetical assay measures the consumption of a cofactor, such as NADH or NADPH, which is stoichiometrically linked to the hydroxylation of salicylic acid.

Materials:

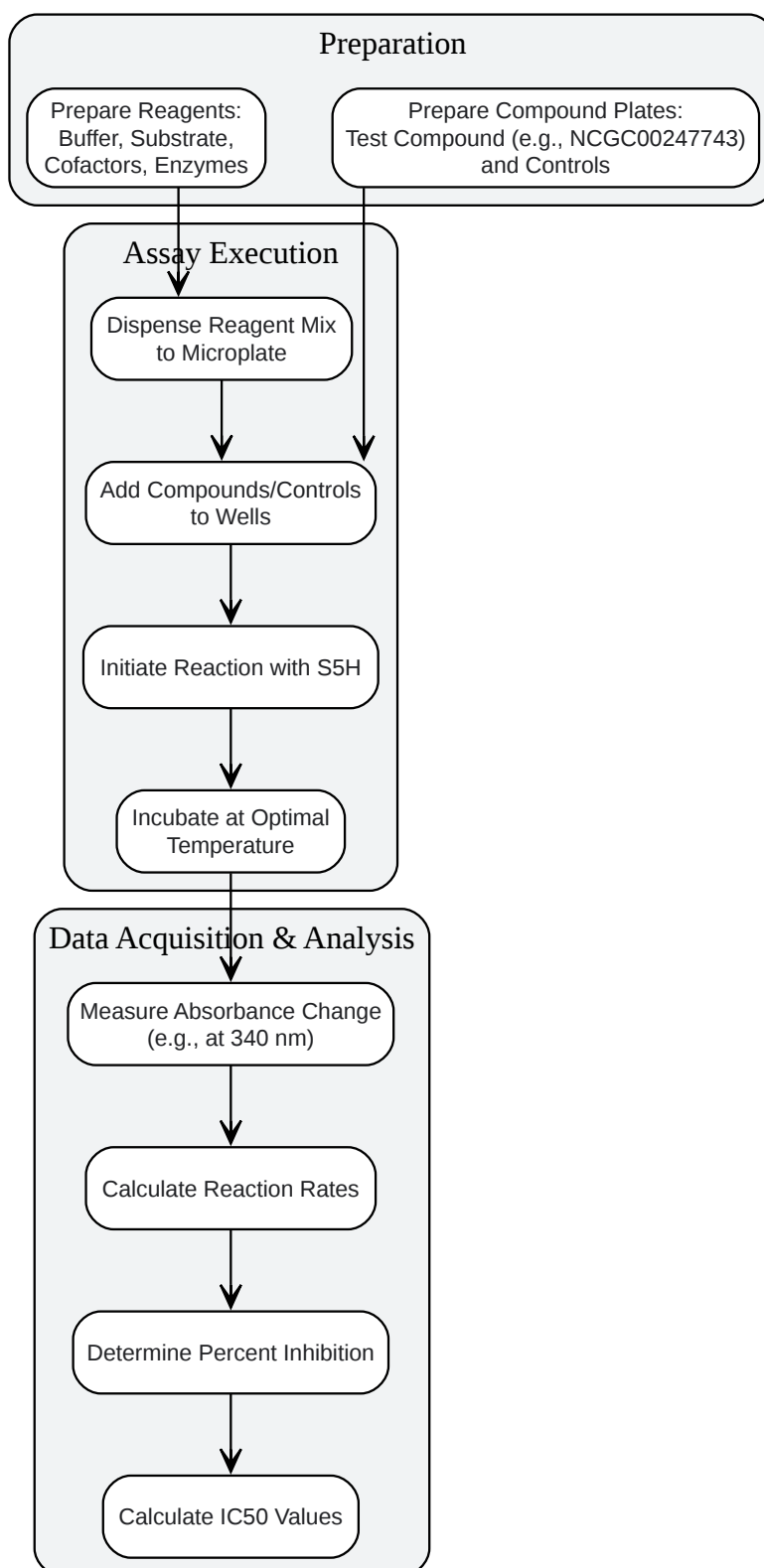
- Recombinant S5H enzyme

- Salicylic Acid (substrate)
- NAD(P)H
- A suitable coupling enzyme and its substrate
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5, containing 100 mM KCl and 5 mM MgCl₂)
- Test compound (e.g., **NCGC00247743**) and a known inhibitor (positive control)
- 96-well microplate
- Spectrophotometer

Methodology:

- Prepare a reaction mixture containing the assay buffer, salicylic acid, NAD(P)H, and the coupling enzyme system.
- Add the test compound or control to the wells of the microplate.
- Initiate the reaction by adding the S5H enzyme.
- Monitor the decrease in absorbance at 340 nm (the wavelength at which NAD(P)H absorbs light) over time.
- The rate of NAD(P)H oxidation is proportional to the S5H enzyme activity.
- Calculate the percent inhibition by the test compound relative to a vehicle control.

The workflow for such a screening assay can be visualized as follows:



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References

- 1. S5H/DMR6 Encodes a Salicylic Acid 5-Hydroxylase That Fine-Tunes Salicylic Acid Homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
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